

Validation of 2-Ethylanisole as a Reference Standard: A Comparative Guide

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Compound of Interest

Compound Name: 2-Ethylanisole

Cat. No.: B1585127

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In the development and manufacturing of pharmaceutical products, the use of well-characterized reference standards is crucial for ensuring the identity, strength, quality, and purity of active pharmaceutical ingredients (APIs) and finished products.^[1] This guide provides a comprehensive overview of the validation process for **2-ethylanisole** as a reference standard, offering a comparison of analytical methodologies and presenting supporting data in a clear, structured format for researchers, scientists, and drug development professionals.

Physicochemical Properties of 2-Ethylanisole

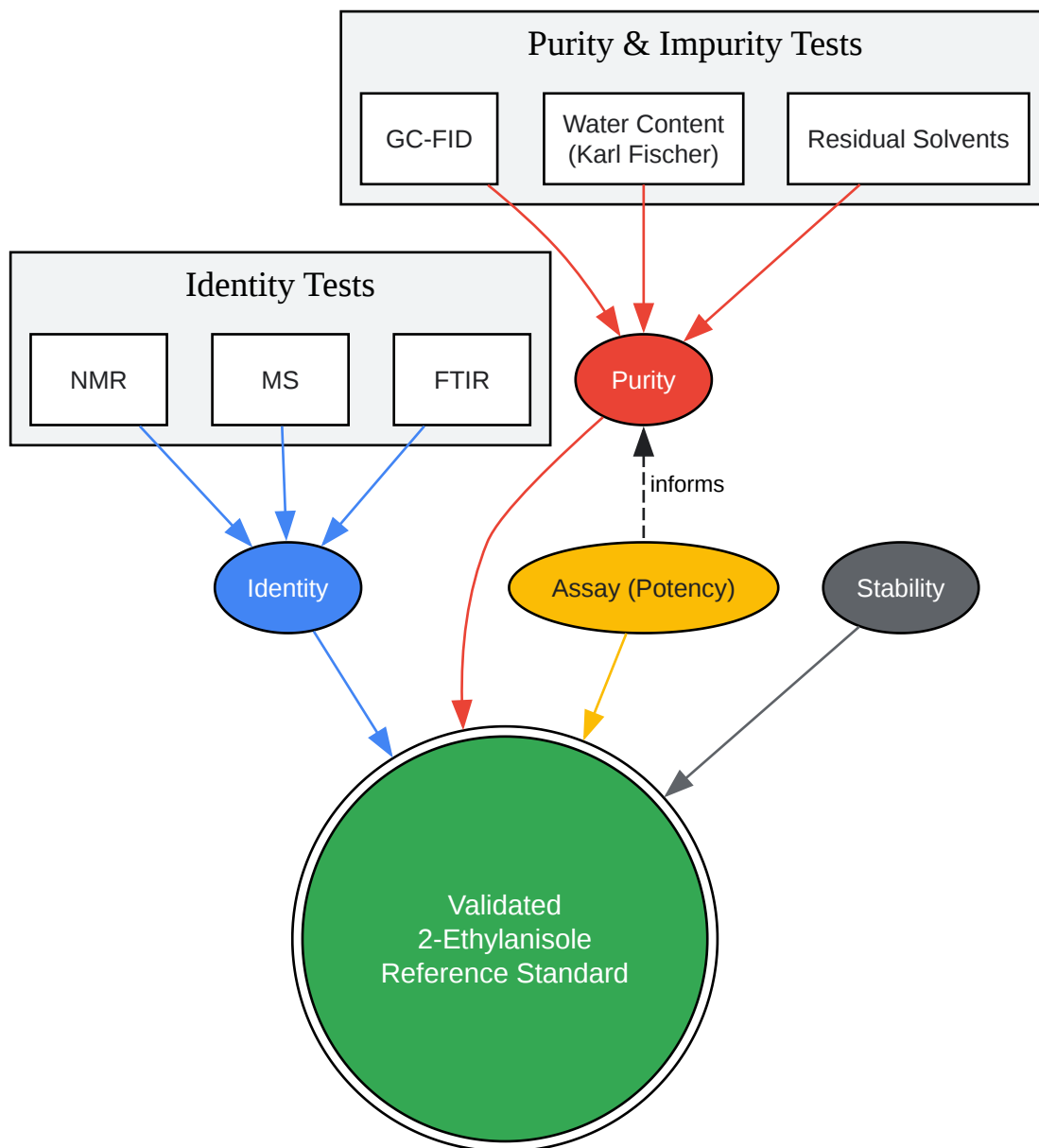
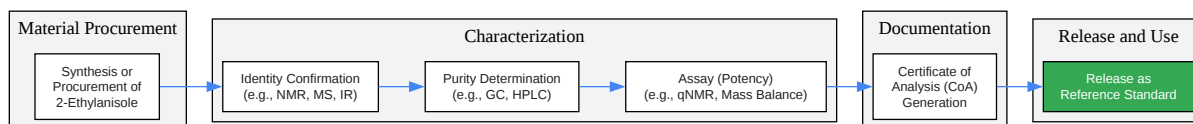
A thorough understanding of the physicochemical properties of a reference standard is the foundation of its validation. **2-Ethylanisole** is a volatile organic compound with the following key characteristics:

Property	Value
Chemical Name	2-Ethylanisole
Synonyms	Benzene, 1-ethyl-2-methoxy-; o-Ethylanisole[2]
CAS Number	14804-32-1[2]
Molecular Formula	C ₉ H ₁₂ O[2]
Molecular Weight	136.19 g/mol [2]
Appearance	Colorless to almost colorless clear liquid
Boiling Point	187 °C
Flash Point	61 °C
Specific Gravity	0.96 (20/20)

Validation Parameters for a Reference Standard

The validation of a reference standard is a documented process to confirm that it is suitable for its intended purpose.[3] Key analytical method validation parameters, as recommended by guidelines such as those from the International Conference on Harmonisation (ICH), include accuracy, precision, specificity, linearity, range, and robustness.[3][4]

The following diagram illustrates the general workflow for qualifying a new batch of a reference standard.



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